

A Comparative Guide to Dimethametryn and Ametryn for Broadleaf Weed Control

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethametryn*

Cat. No.: *B166598*

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An objective analysis of two triazine herbicides for researchers and crop protection specialists.

Dimethametryn and Ametryn, both members of the triazine class of herbicides, are utilized for the control of broadleaf weeds and some grasses in a variety of agricultural settings. While they share a common mode of action, their specific applications and documented efficacy can vary. This guide provides a detailed comparison of their performance based on available experimental data, intended for researchers, scientists, and professionals in drug and herbicide development.

General Characteristics and Mode of Action

Both **Dimethametryn** and Ametryn function by inhibiting photosynthesis at Photosystem II (PSII)[1][2][3][4]. This action disrupts the electron transport chain in susceptible plants, leading to a cascade of effects that ultimately results in plant death. They are both selective herbicides, meaning they can be used to control weeds in certain tolerant crops, and are absorbed by both the roots and foliage of plants[1][4][5].

Feature	Dimethametryn	Ametryn
Chemical Class	Methylthiotriazine herbicide	Triazine herbicide[2][6]
Mode of Action	Photosystem II inhibitor[4]	Photosystem II inhibitor[1][2][3][6]
Uptake	Absorbed by roots and foliage[4]	Absorbed by roots and foliage[5][6]
Primary Applications	Rice, sugarcane, vegetables (cabbage, aubergine), tomatoes, tea[4]	Sugarcane, maize, potatoes, pineapple, cassava, bananas, and some legumes[1][6]

Efficacy Data: Dimethametryn

Publicly available, detailed experimental data on the specific efficacy of **Dimethametryn** against a wide range of broadleaf weeds is limited. It is primarily identified as a herbicide for rice and is known to control broadleaf weeds such as pigweed and couch grass[4].

Efficacy Data: Ametryn

Ametryn has been more extensively studied, with several sources providing data on its efficacy against various broadleaf weeds. It is effective as both a pre-emergent and post-emergent herbicide[6].

Table 1: Efficacy of Ametryn on Various Broadleaf Weeds

Weed Species	Application Rate (kg a.i./ha)	Efficacy/Control Level	Crop	Reference
Pigweed (Amaranthus spp.)	1.0 - 3.0	Effective control	Sugarcane, Maize, Pineapple	[1][6]
Lambsquarters (Chenopodium spp.)	1.0 - 3.0	Effective control	Sugarcane, Maize, Pineapple	[1][6]
Ragweed	Not Specified	Controls annual broadleaf weeds	Sugarcane, Maize, Potatoes	[6]
Velvetleaf	1.6 lbs ai/a (~1.79 kg/ha)	Good control	Corn	[7]
Lambsquarters	1.6 lbs ai/a (~1.79 kg/ha)	Good control	Corn	[7]
Redroot Pigweed	1.6 lbs ai/a (~1.79 kg/ha)	Good control	Corn	[7]
Waterhemp	1.6 lbs ai/a (~1.79 kg/ha)	Moderate control	Corn	[7]

Experimental Protocols

Detailed experimental methodologies are crucial for interpreting efficacy data. Below are summaries of protocols from cited studies.

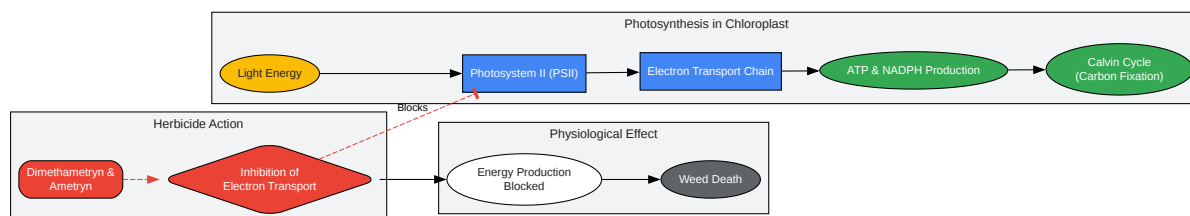
Ametryn Pre-emergent Efficacy Trial in Corn

- Objective: To evaluate the pre-emergent efficacy of Ametryn on grass and broadleaf weeds in corn.
- Experimental Design: Small plot research trials using a Randomized Complete Block Design (RCBD).

- **Herbicide Application:** Ametryn (80% WDG) was applied to the soil at rates of 1.2, 1.6, and 2.4 lbs ai/a. Applications were made immediately following planting (PRE), before crop emergence. Treatments were applied using a hand-held backpack sprayer with flat fan nozzles, delivering 15 to 20 gallons of spray solution per acre.
- **Data Collection:** Efficacy on weeds was evaluated at intervals of 7 to 14, 21 to 28, and 42 to 56 days after corn emergence. Weed control was assessed visually.
- **Reference:**[\[7\]](#)

Signaling Pathway and Experimental Workflow

The primary mode of action for both **Dimethametryn** and Ametryn is the inhibition of Photosystem II, a key component of the photosynthetic electron transport chain in plants.



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